basic synthesis pathway for 3-(4-Butoxy-3-iodophenyl)acrylic acid

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Compound of Interest

Compound Name:	*3-(4-Butoxy-3-iodophenyl)acrylic acid*
Cat. No.:	*B371146*

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Technical Whitepaper: Scalable Synthesis of **3-(4-Butoxy-3-iodophenyl)acrylic Acid**

Executive Summary

This technical guide outlines a robust, three-step synthesis pathway for **3-(4-Butoxy-3-iodophenyl)acrylic acid**, a functionalized cinnamic acid derivative often employed as a key intermediate in the development of PPAR agonists, GLP-1 analogs, and other metabolic disease therapeutics.

The selected route prioritizes regioselectivity and scalability. By utilizing a Knoevenagel-Doebner condensation strategy, we avoid the high costs and metal contamination risks associated with Palladium-catalyzed (Heck) cross-couplings. The synthesis proceeds linearly: regioselective iodination of 4-hydroxybenzaldehyde, followed by O-alkylation, and concluding with a decarboxylative condensation.

Retrosynthetic Analysis & Strategy

To ensure high purity and yield, the synthesis is designed to install the iodine atom before the alkyl chain. Direct iodination of an alkylated ether (4-butoxybenzaldehyde) often yields mixtures

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of mono- and di-iodinated products due to steric hindrance and electronic effects.

The Logic:

- Target: **3-(4-Butoxy-3-iodophenyl)acrylic acid**.
- Disconnection 1 (C=C bond): The acrylic acid tail is best installed via Knoevenagel Condensation using malonic acid. This reveals the precursor: 4-Butoxy-3-iodobenzaldehyde.
- Disconnection 2 (Ether bond): The butyl group is removed to reveal the phenol. This step utilizes Williamson Ether Synthesis.[1] Precursor: 3-Iodo-4-hydroxybenzaldehyde.
- Disconnection 3 (C-I bond): The iodine is installed ortho to the hydroxyl group using Electrophilic Aromatic Substitution. Starting Material: 4-Hydroxybenzaldehyde.[1][2][3][4]

Pathway Visualization

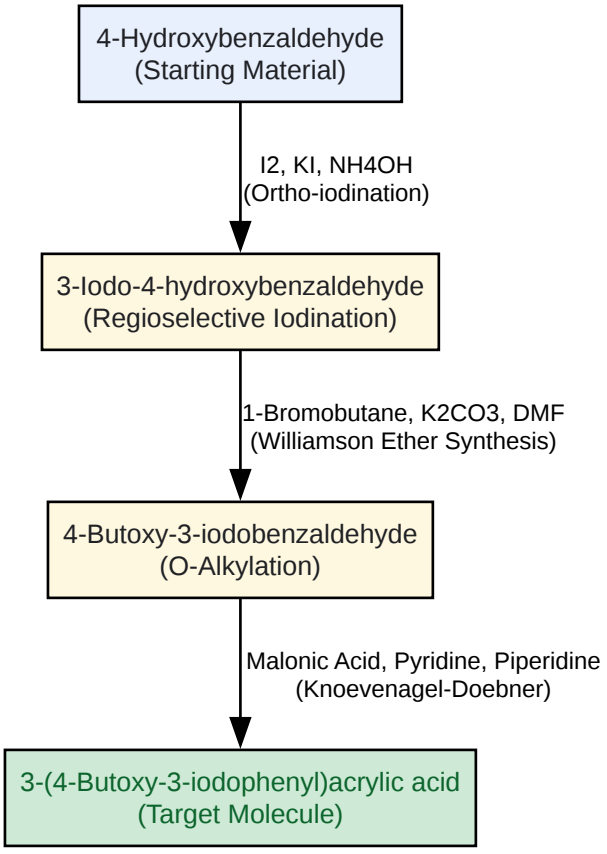

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Figure 1: Linear synthetic pathway designed for regiocontrol and cost-efficiency.

Detailed Experimental Protocols

Stage 1: Regioselective Iodination

Objective: Synthesize 3-iodo-4-hydroxybenzaldehyde. Rationale: The hydroxyl group strongly activates the ortho-position. Using iodine in basic media (ammonia) ensures mono-iodination at the 3-position without over-iodination.

- Reagents: 4-Hydroxybenzaldehyde (1.0 eq), Iodine (

  , 1.1 eq), Potassium Iodide (KI, 2.5 eq), 25% Aqueous Ammonia (

).
- Solvent: Water.[2][5][6]

Protocol:

- Dissolve 4-hydroxybenzaldehyde (12.2 g, 100 mmol) in 120 mL of 25% aqueous ammonia. The solution will turn yellow/orange.
- Prepare a separate solution of Iodine (27.9 g, 110 mmol) and KI (41.5 g, 250 mmol) in 100 mL of water.
- Critical Step: Add the Iodine/KI solution dropwise to the aldehyde solution over 30–60 minutes at room temperature. Rapid addition may cause di-iodination.
- Stir the mixture for 2–4 hours. The color should fade as iodine is consumed.
- Acidify the mixture carefully with concentrated HCl to pH ~2. A solid precipitate will form.[7]
- Filter the solid, wash with cold water, and recrystallize from ethanol/water.
- Expected Yield: 85–90%.
- Checkpoint:

  NMR should show a singlet at ~8.1 ppm (H-2, ortho to I and CHO).

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Stage 2: O-Alkylation (Williamson Ether Synthesis)

Objective: Synthesize 4-butoxy-3-iodobenzaldehyde. Rationale: With the iodine installed, the phenolic oxygen is alkylated. Anhydrous conditions are required to prevent hydrolysis of the alkyl halide.

- Reagents: 3-Iodo-4-hydroxybenzaldehyde (1.0 eq), 1-Bromobutane (1.2 eq), Potassium Carbonate (

  , 2.0 eq).
- Solvent: DMF (N,N-Dimethylformamide) or Acetone.

Protocol:

- Charge a round-bottom flask with 3-iodo-4-hydroxybenzaldehyde (24.8 g, 100 mmol) and anhydrous

  (27.6 g, 200 mmol).
- Add DMF (100 mL) and stir for 15 minutes to form the phenoxide anion.
- Add 1-bromobutane (16.4 g, 12.9 mL, 120 mmol) dropwise.
- Heat the reaction to 60°C for 4–6 hours. Monitor by TLC (Hexane/EtOAc 4:1).
- Workup: Pour the mixture into 500 mL of ice water. The product should precipitate as a solid or oil.
- Extract with Ethyl Acetate (3 x 100 mL) if oil forms. Wash organics with brine, dry over

  , and concentrate.[8]
- Expected Yield: 90–95%.

Stage 3: Knoevenagel-Doebner Condensation

Objective: Synthesize **3-(4-Butoxy-3-iodophenyl)acrylic acid**. Rationale: The Doebner modification uses pyridine as both solvent and base, with malonic acid.[9] The heating

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promotes simultaneous condensation and decarboxylation, delivering the trans-cinnamic acid directly.

- Reagents: 4-Butoxy-3-iodobenzaldehyde (1.0 eq), Malonic Acid (2.0 eq), Piperidine (0.1 eq).
- Solvent: Pyridine.[2][9][10][11][12]

Protocol:

- Dissolve 4-butoxy-3-iodobenzaldehyde (30.4 g, 100 mmol) and Malonic acid (20.8 g, 200 mmol) in Pyridine (60 mL).
- Add Piperidine (0.85 g, 1 mL) as a catalyst.
- Reflux the mixture at 100–110°C for 4–8 hours.
  - Visual Check: Evolution of

    gas bubbles indicates the decarboxylation is proceeding.
- Cool the reaction mixture to room temperature.
- Pour the mixture into a stirred solution of concentrated HCl (100 mL) and crushed ice (300 g). This neutralizes the pyridine and precipitates the crude acid.
- Filter the white/off-white solid.
- Purification: Recrystallize from Ethanol or an Ethanol/Water mixture.[1]
- Expected Yield: 75–85%.

Quantitative Data Summary

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Step	Transformation	Reagents	Critical Parameter	Typical Yield
1	Iodination	, KI,	Slow addition of Iodine	85-90%
2	Alkylation	n-BuBr, , DMF	Anhydrous conditions	90-95%
3	Condensation	Malonic Acid, Pyridine	Reflux for decarboxylation	75-85%

Characterization & Quality Control

To validate the synthesis, the final product must meet the following structural criteria:

- Physical State: White to off-white crystalline solid.
- NMR (DMSO- , 400 MHz):
  - 12.30 (s, 1H, -COOH)
  - 7.95 (d, J=2.0 Hz, 1H, Ar-H ortho to I)
  - 7.50 (d, J=16.0 Hz, 1H, =CH-Ar, trans isomer)
  - 6.45 (d, J=16.0 Hz, 1H, =CH-COOH, trans isomer)
  - 4.10 (t, 2H, -OCH -)
- Mass Spectrometry: ESI-MS [M-H] calc. for : 345.0.

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